

Handling and storage safety precautions for 1-Bromo-2-chloropropane

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Compound of Interest

Compound Name: 1-Bromo-2-chloropropane

Cat. No.: B1583154

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Disclaimer: The following information is a general guide to the handling and storage of halogenated alkanes. A specific Safety Data Sheet (SDS) for **1-Bromo-2-chloropropane** (CAS No. 3017-96-7) was not available through our search. The information provided below is based on general safety protocols for similar chemicals and must not be substituted for a substance-specific SDS. Researchers, scientists, and drug development professionals are strongly advised to obtain a comprehensive SDS from their chemical supplier before handling, storing, or using **1-Bromo-2-chloropropane**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Bromo-2-chloropropane**?

A: While a specific hazard profile for **1-Bromo-2-chloropropane** is not readily available, similar halogenated alkanes are often flammable, harmful if swallowed or inhaled, and can cause skin and eye irritation.^[1] Some related compounds are also suspected of causing genetic defects. It is crucial to handle this chemical with appropriate caution in a well-ventilated area.

Q2: What personal protective equipment (PPE) should be worn when handling **1-Bromo-2-chloropropane**?

A: Given the potential hazards, it is recommended to use the following PPE:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, Viton®). It is important to consult the glove manufacturer's compatibility chart for specific breakthrough times.
- Body Protection: A lab coat, chemical-resistant apron, or coveralls.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If the potential for inhalation exists, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Q3: What are the proper storage conditions for **1-Bromo-2-chloropropane**?

A: **1-Bromo-2-chloropropane** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#) It should be kept away from heat, sparks, and open flames. Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[\[2\]](#)

Q4: What should I do in case of a spill?

A: In the event of a spill:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE as described in Q2.
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[\[1\]](#)
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly.

Q5: What are the first-aid measures for exposure to **1-Bromo-2-chloropropane**?

A: The following first-aid procedures are generally recommended for exposure to halogenated alkanes:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[1\]](#)

Quantitative Data Summary

As no specific quantitative data for **1-Bromo-2-chloropropane** was found, the following table presents data for a related compound, 1-Bromo-3-chloropropane, for illustrative purposes only. This data should not be used for **1-Bromo-2-chloropropane**.

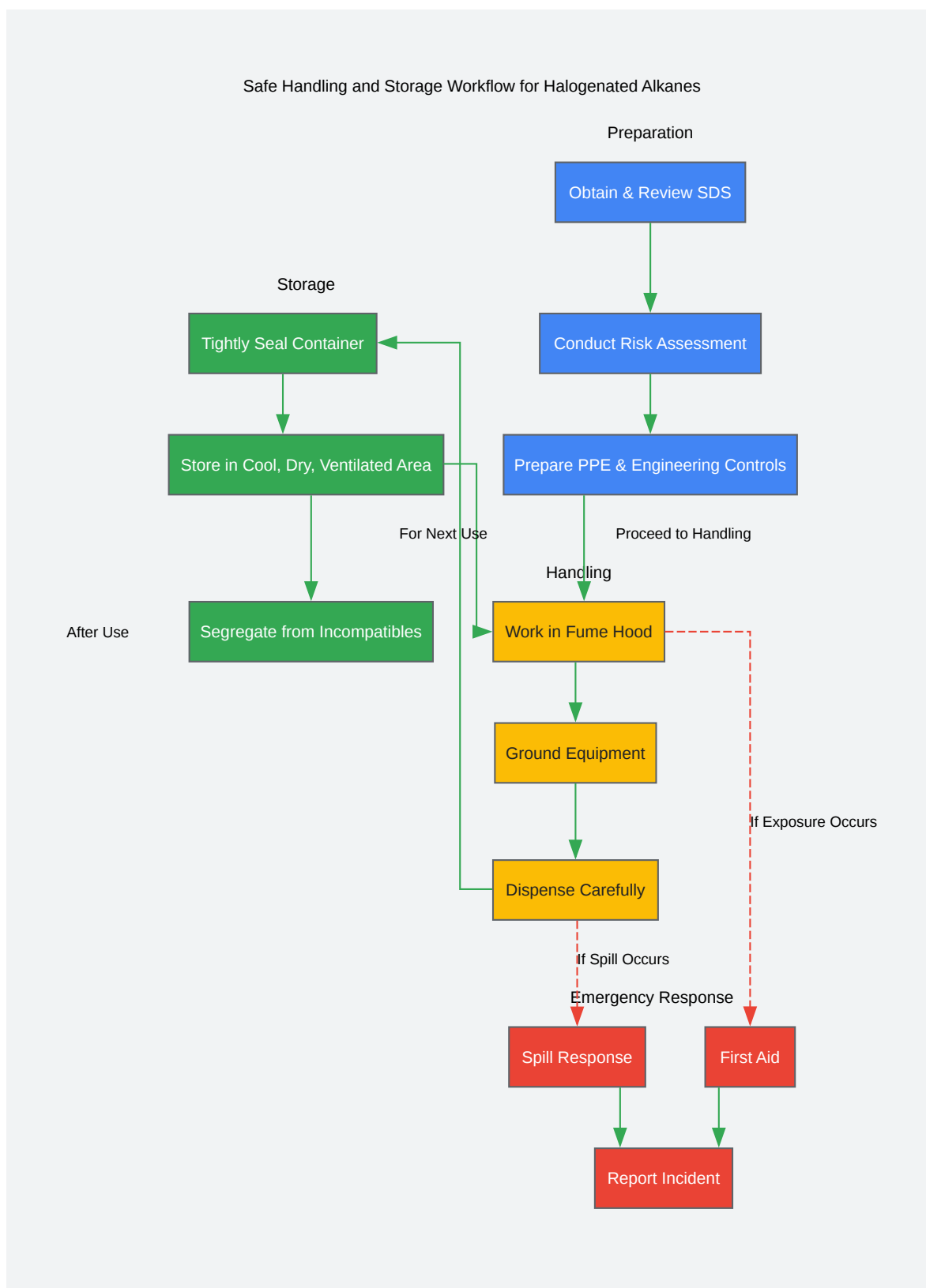
Property	Value (for 1-Bromo-3-chloropropane)
Flash Point	57 °C (134.6 °F)
Boiling Point	141-142 °C (286-288 °F)
Density	1.59 g/cm ³

Experimental Protocols

Detailed experimental protocols should be designed based on the specific requirements of your research and the comprehensive safety information provided in the substance-specific Safety Data Sheet (SDS) from your supplier. Always conduct a thorough risk assessment before beginning any new experiment.

Safety Workflow Diagram

The following diagram illustrates a logical workflow for the safe handling and storage of halogenated alkanes like **1-Bromo-2-chloropropane**.



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Caption: Workflow for safe handling and storage of halogenated alkanes.

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References

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